

# 3-Isopropoxycyclohex-2-en-1-one CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Isopropoxycyclohex-2-en-1-one

Cat. No.: B1616112

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## An In-Depth Technical Guide to 3-Isopropoxycyclohex-2-en-1-one

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a concise overview of the available chemical and physical data for **3-Isopropoxycyclohex-2-en-1-one**. While this specific compound is not extensively documented in publicly available scientific literature, this document summarizes its core properties and provides context based on the broader class of cyclohexenone derivatives. Due to the limited specific data, this guide also highlights the general synthetic approaches and potential areas of biological activity associated with the cyclohexenone scaffold, offering a starting point for further research and development.

### Chemical and Physical Properties

**3-Isopropoxycyclohex-2-en-1-one** is a chemical compound with the following identifiers and properties:

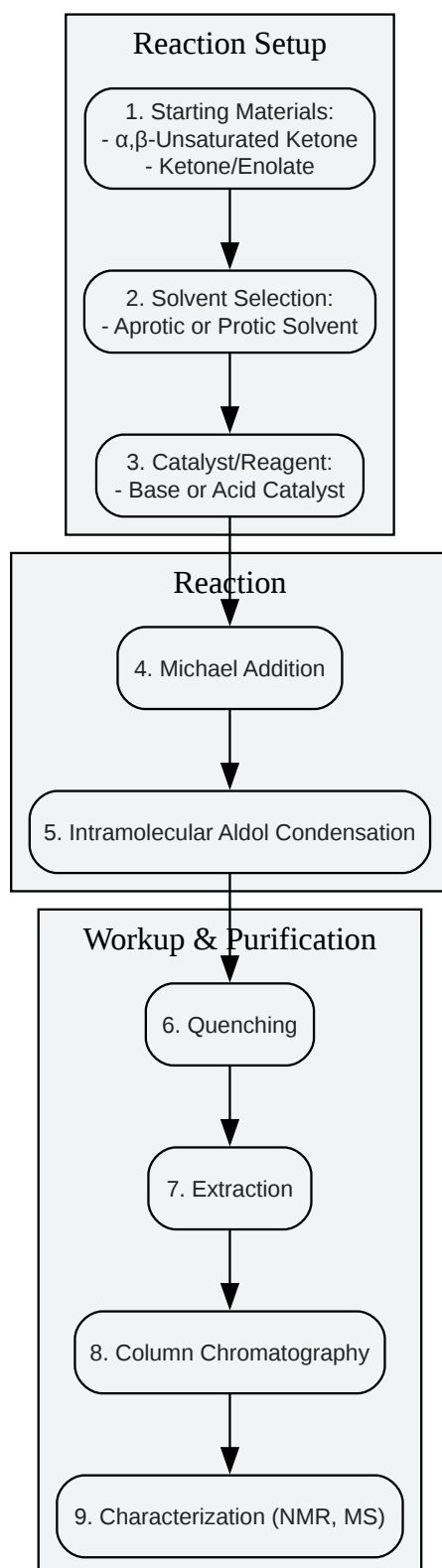
Property	Value	Source
CAS Number	58529-72-9	[1][2]
Molecular Formula	C9H14O2	[1]
Molecular Weight	154.21 g/mol	[1][3]
IUPAC Name	3-isopropoxycyclohex-2-en-1-one	[1]

## Synthesis and Methodologies

Detailed experimental protocols for the synthesis of **3-Isopropoxycyclohex-2-en-1-one** are not readily available in the current body of scientific literature. However, the synthesis of related cyclohexenone derivatives often involves the Robinson annulation or other condensation reactions. A general synthetic pathway for a substituted cyclohexenone is outlined below.

## General Experimental Workflow for Cyclohexenone Synthesis

The following diagram illustrates a generalized workflow for the synthesis of a cyclohexenone derivative. It is important to note that this is a representative example and has not been validated for the specific synthesis of **3-Isopropoxycyclohex-2-en-1-one**.



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Caption: Generalized workflow for cyclohexenone synthesis.

## Biological Activity and Signaling Pathways

There is currently no specific information available in peer-reviewed literature regarding the biological activity or associated signaling pathways of **3-Isopropoxycyclohex-2-en-1-one**.

However, the broader class of cyclohexenone-containing compounds has been investigated for various biological activities. For instance, certain derivatives have been explored as:

- Anti-inflammatory agents: Some cyclohexenone analogs have shown potential in modulating inflammatory pathways.
- Herbicides: The cyclohexanedione scaffold is a known core structure for certain herbicides.
- Intermediates in organic synthesis: These compounds are valuable building blocks for the synthesis of more complex molecules with potential therapeutic applications.

Given the lack of direct data, any investigation into the biological effects of **3-Isopropoxycyclohex-2-en-1-one** would require de novo screening and experimental validation.

## Conclusion and Future Directions

**3-Isopropoxycyclohex-2-en-1-one** remains a sparsely characterized compound. While its basic chemical properties are known, a significant data gap exists concerning its synthesis, biological activity, and potential applications. For researchers and drug development professionals, this presents an opportunity for novel investigation. Future research could focus on:

- Developing and optimizing a synthetic route for **3-Isopropoxycyclohex-2-en-1-one**.
- Conducting in vitro and in vivo screening to determine its biological activity profile.
- Investigating its potential as a lead compound or scaffold for the development of new therapeutic agents.

This technical guide serves as a foundational document, summarizing the currently available information and highlighting the areas where further research is needed to fully understand the chemical and biological properties of **3-Isopropoxycyclohex-2-en-1-one**.

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